

A Comprehensive Technical Guide to 2,2'-Dibromobiphenyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2'-Dibromobiphenyl

Cat. No.: B083442

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,2'-Dibromobiphenyl** (CAS Number: 13029-09-9), a key chemical intermediate. The document details its physicochemical properties, synthesis protocols, and significant applications, presenting quantitative data in accessible tables and illustrating experimental workflows with clear diagrams.

Core Properties and Specifications

2,2'-Dibromobiphenyl is a brominated derivative of biphenyl, appearing as a white crystalline powder or solid.[1][2][3] Its chemical structure, featuring bromine atoms at the 2 and 2' positions of the biphenyl framework, imparts unique reactivity, making it a valuable precursor in various organic syntheses.[2]

Physicochemical Data

A summary of the key physicochemical properties of **2,2'-Dibromobiphenyl** is presented below for easy reference.

Property	Value	Citations
CAS Number	13029-09-9	[1][4][5]
Molecular Formula	C ₁₂ H ₈ Br ₂	[1][3][4]
Molecular Weight	312.00 g/mol	[4][6][7]
Appearance	White to light yellow crystalline powder/solid	[1][3][8]
Melting Point	78-83 °C	[1][2][9]
Boiling Point	332.9 °C	[1][2]
Density	1.667 g/cm ³	[1]
Flash Point	180 °C	[1]
Refractive Index	1.625	[1]

Solubility and Purity

Parameter	Details	Citations
Solubility	Insoluble in water. Soluble in solvents like acetone, benzene, and ethyl acetate.	[2][3]
Purity/Assay	Typically exceeds 96.0% to 98.0%, with high-purity batches reaching up to 99.86%.	[1][5][8]

Synthesis and Experimental Protocols

The synthesis of **2,2'-Dibromobiphenyl** is commonly achieved through a palladium-catalyzed cross-coupling reaction. A detailed experimental protocol is outlined below.

Palladium-Catalyzed Synthesis of 2,2'-Dibromobiphenyl

This method utilizes 2-bromoiodobenzene as the starting material, with a palladium catalyst and indium in dimethylformamide (DMF).[\[2\]](#)[\[3\]](#)

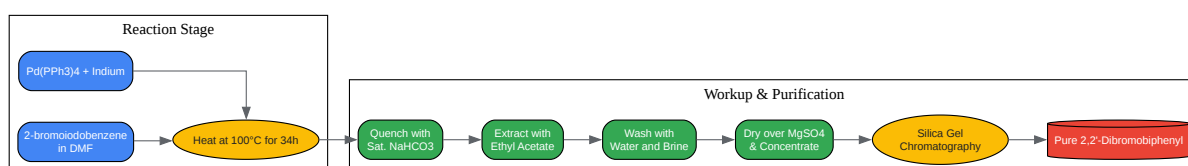
Materials and Reagents:

- 2-bromoiodobenzene
- Palladium(IV) tetrakis(triphenylphosphine) ($\text{Pd}(\text{PPh}_3)_4$)
- Indium
- Dimethylformamide (DMF)
- Ethyl acetate
- n-hexane
- Saturated sodium bicarbonate solution
- Magnesium sulfate (MgSO_4)
- Brine

Experimental Procedure:

- Reaction Setup: To a solution of 2-bromoiodobenzene (0.4 mmol) in DMF (2 ml), add $\text{Pd}(\text{PPh}_3)_4$ (18.5 mg, 0.016 mmol, 4 mol%) and indium (45.9 mg, 0.4 mmol, 1 equivalent).[\[3\]](#)
- Reaction Conditions: The resulting mixture is heated at 100°C.[\[3\]](#)
- Monitoring: The progress of the reaction is monitored by thin-layer chromatography (TLC), using a mixture of ethyl acetate and n-hexane (in a ratio of 1:4 or 1:10 depending on substrate polarity) as the developing solvent.[\[3\]](#)
- Quenching: After the reaction is complete (typically after 34 hours), the reaction is quenched by adding a saturated sodium bicarbonate solution (4 ml).[\[3\]](#)

- Extraction: The reaction solution is extracted with ethyl acetate (10 ml). The organic layer is washed twice with water (4 ml each) and once with brine (4 ml).[3]
- Drying and Concentration: The organic phase is dried over anhydrous MgSO_4 , filtered, and concentrated under reduced pressure.[3]
- Purification: The crude product is purified by silica gel chromatography using n-hexane or a solution of ethyl acetate and n-hexane to yield the final product, **2,2'-Dibromobiphenyl**. [3]

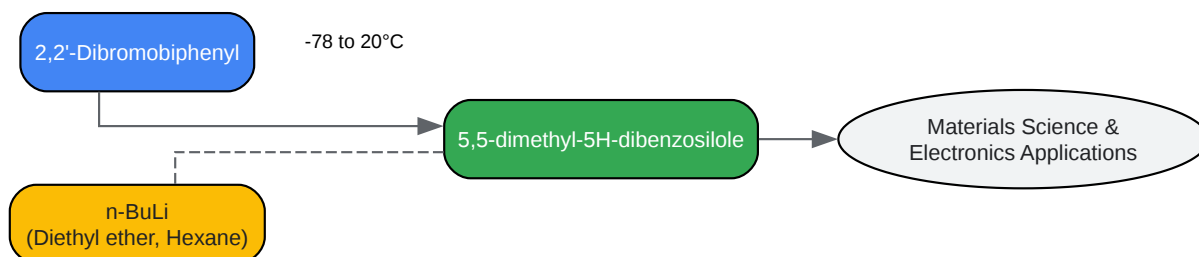


[Click to download full resolution via product page](#)

Figure 1: Synthesis workflow for **2,2'-Dibromobiphenyl**.

Applications in Research and Development

2,2'-Dibromobiphenyl serves as a versatile intermediate in the synthesis of more complex molecules. A notable application is in the production of 5,5-dimethyl-5H-dibenzosilole.[2][3] This synthesis involves the reaction of **2,2'-Dibromobiphenyl** with n-butyllithium (n-BuLi) at low temperatures (-78 to 20°C) in a solvent mixture of diethyl ether and hexane.[2][3] This highlights its utility in creating functionalized materials with potential applications in materials science and electronics.[2]



[Click to download full resolution via product page](#)

Figure 2: Synthesis of a dibenzosilole derivative.

Safety and Handling

2,2'-Dibromobiphenyl is classified as a hazardous substance. It is harmful if swallowed, comes into contact with the skin, or is inhaled.[8] It is also recognized as an irritant and may cause long-lasting harmful effects to aquatic life.[7][8] Appropriate personal protective equipment, including gloves, eye shields, and a dust mask (type N95 or equivalent), should be used when handling this compound.[9] It should be used in a well-ventilated area or outdoors.[8] In case of exposure, immediate medical attention is advised.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. innospk.com [innospk.com]
- 2. nbinno.com [nbinno.com]
- 3. 2,2'-Dibromobiphenyl | 13029-09-9 [chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. 13029-09-9 Cas No. | 2,2'-Dibromobiphenyl | Apollo [store.apolloscientific.co.uk]
- 6. 2,2'-双溴双苯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 2,2'-Dibromobiphenyl | C₁₂H₈Br₂ | CID 83060 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 8. 2,2'-Dibromobiphenyl | 13029-09-9 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2,2'-Dibromobiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083442#2-2-dibromobiphenyl-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com